

Application Note: Preparation of Velnacrine-d3 Stock Solutions

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Compound of Interest

Compound Name: Velnacrine-d3

Cat. No.: B587674

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of stock solutions for **Velnacrine-d3**. Velnacrine is a cholinesterase inhibitor, and its deuterated form, **Velnacrine-d3**, is often used in pharmacokinetic studies and as an internal standard in analytical methods.^{[1][2]} Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results.

Compound Information and Properties

Velnacrine-d3 is a stable, isotopically labeled version of Velnacrine, where three hydrogen atoms have been replaced by deuterium.^[3] This labeling is useful for metabolic studies and as an internal standard for mass spectrometry-based quantification, as the deuterium substitution provides a distinct mass shift while maintaining similar chemical properties to the parent compound.^{[2][4]} The most common commercially available form is (±)-Velnacrine-1,2,2-d3 Maleate.^[5]

Data Summary

The following table summarizes the key quantitative data for (±)-Velnacrine-1,2,2-d3 Maleate.

Property	Value	Reference
Product Name	(±)-Velnacrine-1,2,2-d3 Maleate	[5]
Synonyms	Hydroxytacrine-d3 Maleate; 9-Amino-1,2,3,4-tetrahydro-1-acridinol-d3 Maleate	[5]
Molecular Weight	333.36 g/mol	[5]
CAS Number (Unlabeled)	118909-22-1 (Maleate salt)	[1][5]
Isotopic Enrichment	≥99 atom % D	[5]
Recommended Solvents	DMSO, Ethanol	[6]
Storage (Solid Form)	Store powder at -20°C for long-term stability (up to 3 years).	[6]
Storage (Stock Solution)	Store in solvent at -80°C for long-term stability (up to 1 year).	[6]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mM stock solution of (±)-Velnacrine-1,2,2-d3 Maleate in DMSO.

Materials and Equipment

- (±)-Velnacrine-1,2,2-d3 Maleate powder
- Anhydrous/spectroscopic grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Sterile, amber-colored microcentrifuge tubes or cryovials

- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- Always handle **Velnacrine-d3** and DMSO in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **Velnacrine-d3** before use.[\[5\]](#)
- Wear appropriate PPE at all times to avoid skin and eye contact.

Stock Solution Calculation

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation for a 10 mM Stock Solution in 1 mL of DMSO:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 333.36 \text{ g/mol} / 1000$
- $\text{Mass (mg)} = 3.33 \text{ mg}$

Step-by-Step Procedure

- **Equilibration:** Before opening, allow the vial of **Velnacrine-d3** powder to equilibrate to room temperature for at least 15-20 minutes to prevent moisture condensation.
- **Weighing:** Carefully weigh out the calculated amount of **Velnacrine-d3** powder (e.g., 3.33 mg) using an analytical balance and place it into a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add the calculated volume of DMSO (e.g., 1 mL) to the vial containing the powder.

- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If necessary, briefly sonicate the vial in a water bath to aid dissolution. Visually inspect the solution against a light source to ensure no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile, amber-colored cryovials.
- **Storage:** Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation. Store the aliquots upright in a freezer at -80°C for long-term storage.^[6]

Preparation of Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the high-concentration stock solution with the appropriate assay buffer or cell culture medium.

Example: Preparing a 10 μM Working Solution

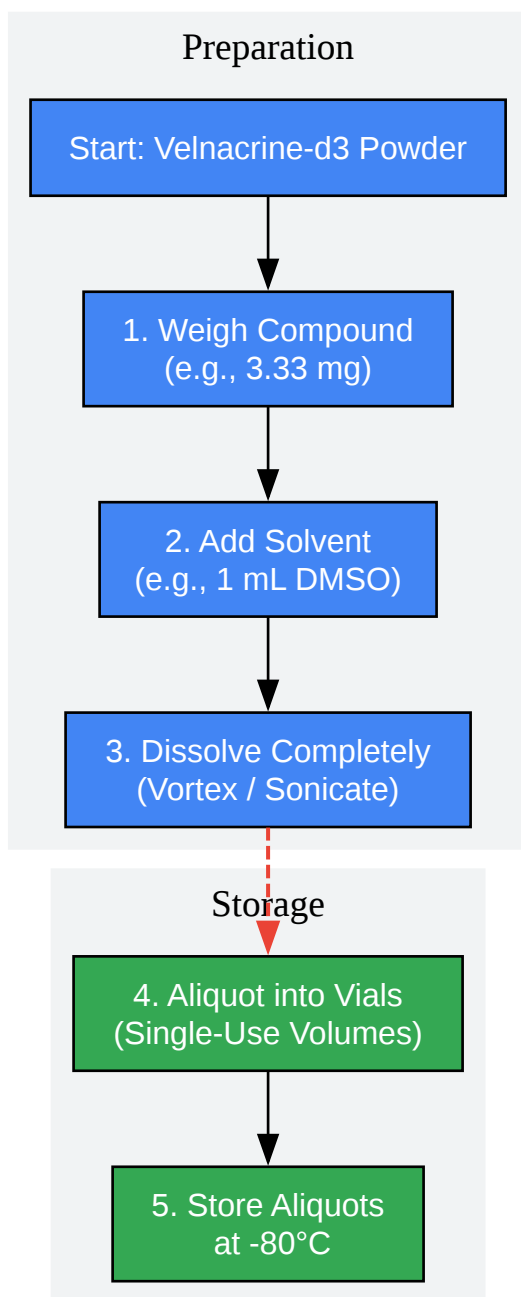
To prepare 1 mL of a 10 μM working solution from a 10 mM stock solution, perform a 1:1000 dilution:

- Add 1 μL of the 10 mM **Velnacrine-d3** stock solution to 999 μL of the desired buffer or medium.
- Mix thoroughly by gentle vortexing or pipetting. Use immediately.

Visualized Workflow and Diagrams

Stock Solution Preparation Workflow

The following diagram illustrates the standard workflow for preparing **Velnacrine-d3** stock solutions.



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Caption: Workflow for **Velnacrine-d3** stock solution preparation.

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